

An In-depth Technical Guide to 6-bromo-N,N-dimethylpyridin-2-amine

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Compound of Interest

Compound Name: 6-bromo-N,N-dimethylpyridin-2-amine

Cat. No.: B173428

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a generalized synthetic approach for **6-bromo-N,N-dimethylpyridin-2-amine**, a substituted pyridine derivative of interest to researchers and professionals in the fields of medicinal chemistry and drug development.

Core Molecular Information

6-bromo-N,N-dimethylpyridin-2-amine is a halogenated aminopyridine. Its structure features a pyridine ring substituted with a bromine atom at the 6-position and a dimethylamino group at the 2-position. This arrangement of functional groups makes it a versatile building block in organic synthesis, particularly for the development of novel pharmaceutical agents.

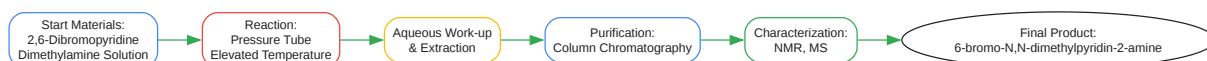
Molecular Structure and Weight

The fundamental characteristics of **6-bromo-N,N-dimethylpyridin-2-amine** are summarized in the table below. The molecular formula is C₇H₉BrN₂, and it has a molecular weight of approximately 201.07 g/mol .^{[1][2]} The IUPAC name for this compound is 6-bromo-N,N-dimethyl-2-pyridinamine.^[1]

Property	Value	Reference
Molecular Formula	C7H9BrN2	
Molecular Weight	201.07 g/mol	[1][2]
CAS Number	112575-13-0	[1]
IUPAC Name	6-bromo-N,N-dimethyl-2-pyridinamine	[1]
SMILES	CN(C)C1=NC(Br)=CC=C1	
Physical Form	Liquid	[1]
Purity	95% - 98%	[1]
Storage Conditions	2-8 °C or Inert atmosphere, room temperature	[1]
InChI	1S/C7H9BrN2/c1-10(2)7-5-3-4-6(8)9-7/h3-5H,1-2H3	[1]
InChIKey	MIOQBSPUPLFYHC-UHFFFAOYSA-N	[1]

Molecular Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **6-bromo-N,N-dimethylpyridin-2-amine**.



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References

- 1. PubChemLite - 6-bromo-n,n-dimethylpyridin-2-amine (C7H9BrN2) [pubchemlite.lcsb.uni.lu]
- 2. chemshuttle.com [chemshuttle.com]
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